

A Comprehensive Technical Guide to 1-Iodocyclohexene

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Compound of Interest

Compound Name: 1-Iodocyclohexene

Cat. No.: B092552

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For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. **1-Iodocyclohexene**, a versatile organoiodine compound, serves as a significant building block in organic synthesis. This document provides an in-depth overview of its core properties, experimental protocols for its synthesis, and its photochemical behavior.

Core Properties of 1-Iodocyclohexene

1-Iodocyclohexene is a halogenated cycloalkene with the chemical formula C_6H_9I . Its molecular structure and properties make it a valuable reagent in various chemical transformations, including cross-coupling reactions and nucleophilic substitutions. A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C_6H_9I
Molecular Weight	208.04 g/mol
CAS Number	17497-53-9

Experimental Protocol: Synthesis of 1-Iodocyclohexene

The following protocol details a common method for the synthesis of **1-iodocyclohexene**, adapted from established procedures. This synthesis involves the initial formation of a hydrazone from cyclohexanone, which is then converted to the final product.

Materials:

- Cyclohexanone
- Hydrazine hydrate
- Absolute methanol
- Iodine
- Base (e.g., triethylamine)
- Solvent for extraction (e.g., diethyl ether)
- Drying agent (e.g., anhydrous sodium sulfate)

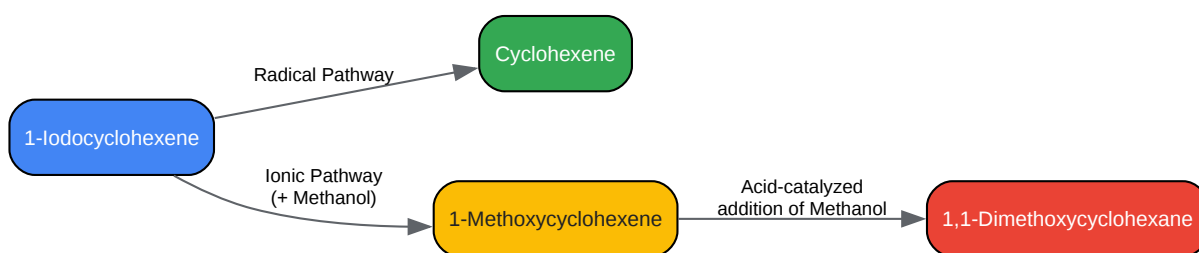
Procedure:

- Hydrazone Formation:
 - In a round-bottomed flask equipped with a magnetic stirrer, condenser, and addition funnel, place hydrazine hydrate.
 - Slowly add a solution of cyclohexanone in absolute methanol to the hydrazine hydrate with vigorous stirring.
 - After the addition is complete, reflux the reaction mixture for one hour.
 - Cool the mixture to room temperature. The cyclohexanone hydrazone can be isolated at this stage or used directly in the next step.
- Iodination:
 - To the crude hydrazone mixture, add a suitable solvent and a base (e.g., triethylamine).

- Cool the mixture in an ice bath and slowly add a solution of iodine in the same solvent.
- Allow the reaction to stir at room temperature until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Quench the reaction with a solution of sodium thiosulfate to remove excess iodine.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
 - Filter and concentrate the solution under reduced pressure to obtain the crude product.
 - Purify the crude **1-iodocyclohexene** by vacuum distillation or column chromatography to yield the final product.

Photochemical Reaction Pathways of 1-Iodocyclohexene

1-Iodocyclohexene exhibits interesting photochemical reactivity, particularly when irradiated with UV light in a nucleophilic solvent such as methanol. The reaction can proceed through both radical and ionic intermediates, leading to a mixture of products. The presence of additives like zinc can influence the product distribution. The following diagram illustrates the key photochemical transformations.



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Caption: Photochemical transformation of **1-iodocyclohexene** in methanol.

This guide provides a foundational understanding of **1-iodocyclohexene** for professionals in the chemical and pharmaceutical sciences. The provided data and protocols offer a starting point for further research and application of this versatile compound.

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References

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